



how to dissolve and store IWP-O1 for experiments

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Application Notes and Protocols for IWP-01

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution, storage, and experimental use of **IWP-O1**, a potent inhibitor of the Wnt signaling pathway.

Mechanism of Action

IWP-O1 is a highly potent small molecule inhibitor of Porcupine (Porcn), a membrane-bound O-acyltransferase.[1][2][3][4] Porcn is essential for the palmitoylation of Wnt proteins, a critical post-translational modification required for their secretion and subsequent biological activity.[2] [3][5] By inhibiting Porcn, **IWP-O1** effectively blocks the secretion of all Wnt ligands, thereby shutting down both canonical (β-catenin dependent) and non-canonical Wnt signaling pathways.[1][2] This leads to the suppression of downstream events such as the phosphorylation of Dishevelled-2/3 (Dvl2/3) and the Low-density lipoprotein receptor-related protein 6 (LRP6).[1][2][4][6] **IWP-O1** exhibits high potency, with a reported EC50 of 80 pM in L-Wnt-STF cells.[1][2][3][4][7]

Diagram 1: Wnt signaling pathway and the inhibitory action of **IWP-O1**.

Protocols Dissolution of IWP-O1



IWP-O1 is supplied as a lyophilized solid and is insoluble in water.[7] It is soluble in organic solvents such as DMSO, DMF, and ethanol.[3][5][7] For most in vitro cell-based assays, DMSO is the recommended solvent.

Solubility Data

Solvent	Concentration	
DMSO	10 mg/mL[5], 79 mg/mL (182.66 mM)[7]	
DMF	10 mg/mL[5]	
Ethanol	79 mg/mL (182.66 mM)[7]	

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- IWP-O1 (lyophilized solid)
- Anhydrous/molecular grade DMSO
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required amount of IWP-O1 and DMSO. The molecular weight of IWP-O1 is 432.48 g/mol .[7] To prepare 1 mL of a 10 mM stock solution, you will need 4.32 mg of IWP-O1.
- Briefly centrifuge the vial of lyophilized IWP-O1 to ensure the powder is at the bottom.
- Add the calculated volume of DMSO to the vial.
- Vortex or sonicate the solution to ensure the IWP-O1 has completely dissolved.
- Visually inspect the solution to confirm there is no precipitate.



Storage of IWP-O1 Solutions

Proper storage of **IWP-O1** is crucial to maintain its potency. It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[1][7]

Storage Conditions

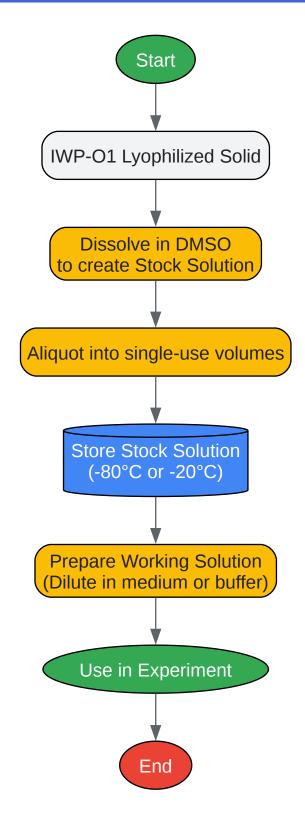
Form	Temperature	Duration	Special Conditions
Lyophilized Solid	-20°C	36 months	Keep desiccated[7]
Stock Solution	-80°C	6 months	[1]
-20°C	1 month	Protect from light[1][7]	
0 - 4°C	1 month	[3]	-

Working Solutions

For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[1] If a working solution needs to be prepared for cell culture, dilute the stock solution in the appropriate cell culture medium to the desired final concentration immediately before use.

Experimental Workflow: Preparation of IWP-O1 Solutions





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Diagram 2: Workflow for preparing **IWP-O1** solutions for experiments.

Protocol for In Vivo Formulation



For animal studies, a specific formulation may be required to ensure solubility and bioavailability. The following is an example protocol for preparing a working solution.[1][8]

- Materials:
 - IWP-O1 stock solution in DMSO (e.g., 20.8 mg/mL)
 - PEG300
 - Tween-80
 - Saline (0.9% NaCl)
- Procedure (for 1 mL working solution):
 - \circ To 400 µL of PEG300, add 100 µL of the 20.8 mg/mL **IWP-O1** DMSO stock solution.
 - Mix thoroughly until the solution is uniform.
 - Add 50 μL of Tween-80 and mix again.
 - Add 450 μL of saline to bring the total volume to 1 mL.
 - Mix until the solution is clear. This will result in a final IWP-O1 concentration of 2.08 mg/mL.[1][8] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1] This working solution should be prepared fresh for each day of dosing.[1]

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